

An In-Depth Technical Guide to Fast Blue BB Base (PubChem CID: 67108)

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: AZOIC DIAZO COMPONENT 20

CAS No.: 15518-68-0

Cat. No.: B103607

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of Fast Blue BB Base, a versatile diazonium compound with significant applications across various scientific disciplines. We will delve into its fundamental chemical and physical properties, explore its utility in histochemical and analytical methodologies, and provide practical, field-proven protocols for its application. The causality behind experimental choices is emphasized to empower researchers in their method development and data interpretation.

Core Chemical Identity and Properties

Fast Blue BB Base, systematically known as N-(4-amino-2,5-diethoxyphenyl)benzamide, is an azoic diazo component.^{[1][2]} It serves as a precursor to the more commonly used Fast Blue BB Salt, which is a stabilized diazonium salt, typically a zinc chloride double salt.^{[3][4]} The base itself is a crucial starting material for the in-situ generation of the diazonium salt required for various coupling reactions.

Molecular Structure and Identifiers

The structural integrity of Fast Blue BB Base is foundational to its reactivity, particularly the presence of a primary aromatic amine that can be diazotized to form a reactive diazonium

cation.

Figure 1: Chemical structure of Fast Blue BB Base.

Table 1: Chemical Identifiers and Properties of Fast Blue BB Base

Property	Value	Source
PubChem CID	67108	[1]
CAS Number	120-00-3	[1]
Molecular Formula	C17H20N2O3	[1][5]
Molecular Weight	300.36 g/mol	[1][6]
IUPAC Name	N-(4-amino-2,5-diethoxyphenyl)benzamide	[1]
Canonical SMILES	<chem>CCOC1=CC(=C(C=C1N)OCC)NC(=O)C2=CC=CC=C2</chem>	[1]
InChI	InChI=1S/C17H20N2O3/c1-3-21-15-11-14(16(22-4-2)10-13(15)18)19-17(20)12-8-6-5-7-9-12/h5-11H,3-4,18H2,1-2H3,(H,19,20)	[1]
InChIKey	CNXZLZNEIYFZGU-UHFFFAOYSA-N	[1]
Colour Index Number	37175	[3][5]

Physicochemical Data

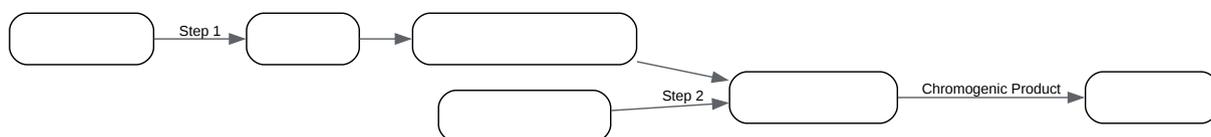
The physical properties of Fast Blue BB Base are critical for its handling, storage, and application in various experimental protocols.

Table 2: Physicochemical Properties of Fast Blue BB Base

Property	Value	Source
Appearance	Khaki powder, Light grey powder, or Gray to brown powder/chunks	[1][5][7]
Melting Point	98-100 °C	[1][8]
Boiling Point	405.5 °C at 760 mmHg	[1]
Density	1.193 g/cm ³	[1]
Flash Point	199 °C	[1]
Solubility	Slightly soluble in Chloroform and Methanol	[8]
Stability	Stable under normal temperatures and pressures.	[1]

Principles of Reactivity and Mechanism of Action

The primary utility of Fast Blue BB Base stems from its ability to be converted into a diazonium salt, which then acts as an electrophile in azo coupling reactions. This two-step process is fundamental to its function as a chromogenic reagent.



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Sources

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Phone: (601) 213-4426

Email: info@benchchem.com